

Safety and handling precautions for 6-Hydroxypicolinic acid in the lab

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Compound of Interest

Compound Name: 6-Hydroxypicolinic acid

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An In-depth Technical Guide to the Safe Handling and Laboratory Use of **6-Hydroxypicolinic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Hydroxypicolinic acid**, tailored for laboratory personnel. It includes detailed physicochemical properties, hazard classifications, personal protective equipment (PPE) recommendations, emergency procedures, and experimental protocols.

Physicochemical and Hazard Identification

6-Hydroxypicolinic acid (6-HPA), also known as 6-Hydroxypyridine-2-carboxylic acid, is a picolinic acid derivative. It is a solid, appearing as a yellow to brown powder, and is recognized for its ability to act as a chelating ligand.^{[1][2][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **6-Hydroxypicolinic acid** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₅ NO ₃	[1]
Molecular Weight	139.11 g/mol	[1]
Melting Point	~270 °C (decomposes)	[1][4]
Boiling Point	436 °C at 760 mmHg	[1]
Flash Point	217.5 °C	[1]
Water Solubility	3,000 mg/L at 20 °C	[5]
pKa	3.29 ± 0.20 (Predicted)	[1]
Appearance	Yellow to brown powder	[1]

Hazard Classification and Safety

6-Hydroxypicolinic acid is classified as hazardous.[6] The GHS hazard classifications are summarized in Table 2. It is crucial to be aware of these hazards before handling the substance.

Hazard Class	GHS Classification	Source
Skin Corrosion/Irritation	Category 2: Causes skin irritation	[6][7]
Serious Eye Damage/Eye Irritation	Category 2/2A: Causes serious eye irritation	[6][7]
Specific target organ toxicity (single exposure)	Category 3: May cause respiratory irritation	[6][7]
Acute oral toxicity	Category 4: Harmful if swallowed	[6]
Acute dermal toxicity	Category 4: Harmful in contact with skin	[6]
Acute inhalation toxicity	Category 4: Harmful if inhaled	[6]

Signal Word: Warning[6][7]

Hazard Statements: H315, H319, H335 (Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation).[7]

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before starting any procedure. The following PPE is recommended when handling **6-Hydroxypicolinic acid**:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[5][8]
- Skin Protection: Wear protective gloves (chemical-resistant) and a lab coat.[5][8] For larger quantities or where there is a risk of significant exposure, impervious clothing should be worn.[5]
- Respiratory Protection: Use in a well-ventilated area.[5] If dust is generated or exposure limits may be exceeded, a NIOSH/MSHA approved respirator is necessary.[6]

Handling Procedures

- Avoid contact with skin and eyes.[9]
- Avoid the formation of dust and aerosols.[5]
- Wash hands thoroughly after handling.[5]
- Use only in a chemical fume hood.[6]
- Ensure eyewash stations and safety showers are readily accessible.[6]

Storage

- Store in a cool, dry, and well-ventilated place.[6][9]

- Keep the container tightly closed.[5][9]
- Store locked up.[5]
- Incompatible with strong oxidizing agents.[6][9]

Emergency Procedures

In the event of an exposure or spill, the following first-aid and cleanup measures should be implemented immediately.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5][9]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[5][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[5][8]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[5][9][10]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in section 2.1. Avoid breathing dust.[5][10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5][10]
- Methods for Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable container for disposal.[9][10] Clean the affected area thoroughly.

Experimental Protocols

The following protocols are provided as examples of the use of **6-Hydroxypicolinic acid** in a laboratory setting.

Synthesis of 6-Hydroxypicolinic Acid

This protocol describes the synthesis of **6-Hydroxypicolinic acid** from 2-Bromo-6-hydroxypyridine and carbon dioxide.^{[1][5]}

Materials:

- 2-Bromo-6-hydroxypyridine
- Dry Tetrahydrofuran (THF)
- Isopropylmagnesium chloride (i-PrMgCl) in THF (2 M solution)
- n-Butyllithium (n-BuLi) in hexanes (2.5 M solution)
- Dry carbon dioxide (CO₂)
- Water
- Ethyl acetate
- Silica gel
- Petroleum ether

Procedure:

- In a flame-dried flask under an inert atmosphere, dissolve 2-bromo-6-hydroxypyridine (1.0 eq) in dry THF.
- Cool the solution to 0 °C.
- Slowly add a 2 M solution of i-PrMgCl in THF (1.0 eq) over 5 minutes.
- Stir the solution at 0 °C for an additional 5 minutes.

- Add a 2.5 M solution of n-BuLi in hexanes (2.0 eq) dropwise over 5 minutes, maintaining the temperature below 20 °C.
- Stir the resulting mixture at this temperature for 30 minutes.
- Introduce dry CO₂ (1.0 eq) to the reaction mixture.
- Allow the mixture to warm to 20 °C over 30 minutes.
- Quench the reaction by adding water.
- Separate the aqueous and organic phases.
- Extract the aqueous phase with ethyl acetate.
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the crude product by flash chromatography on silica gel using a petroleum ether/ethyl acetate eluent system to yield **6-Hydroxypicolinic acid**.

Safety Note: This synthesis involves pyrophoric reagents (n-BuLi) and should only be performed by trained personnel in a fume hood with appropriate safety precautions.

Use as a Chelating Agent for Metal Complexes

6-Hydroxypicolinic acid is an effective chelating agent for various metal ions.^{[2][3]} The following is a general procedure for the formation of a metal complex.

Materials:

- **6-Hydroxypicolinic acid**
- A salt of the desired metal (e.g., Ruthenium(II) chloride)
- Appropriate solvent (e.g., ethanol, water, or a mixture)
- Base (if deprotonation of the ligand is required, e.g., sodium hydroxide)

Procedure:

- Dissolve **6-Hydroxypicolinic acid** in the chosen solvent.
- In a separate flask, dissolve the metal salt in the same solvent.
- If necessary, adjust the pH of the **6-Hydroxypicolinic acid** solution with a base to deprotonate the carboxylic acid and hydroxyl groups, enhancing its chelating ability.
- Slowly add the metal salt solution to the **6-Hydroxypicolinic acid** solution while stirring.
- The reaction mixture may be stirred at room temperature or heated to facilitate complex formation.
- Monitor the reaction by a suitable analytical technique (e.g., TLC, UV-Vis spectroscopy).
- Upon completion, the metal complex may precipitate out of the solution or be isolated by removing the solvent.
- The resulting solid can be purified by recrystallization.

Biological Pathways and Logical Relationships

While there is limited information on the direct involvement of **6-Hydroxypicolinic acid** in human cellular signaling pathways, it is a known intermediate in the microbial metabolism of picolinic acid.[11]

Microbial Metabolism of Picolinic Acid

The following diagram illustrates the initial steps of the picolinic acid degradation pathway in certain microorganisms, such as *Alcaligenes faecalis*. [11]

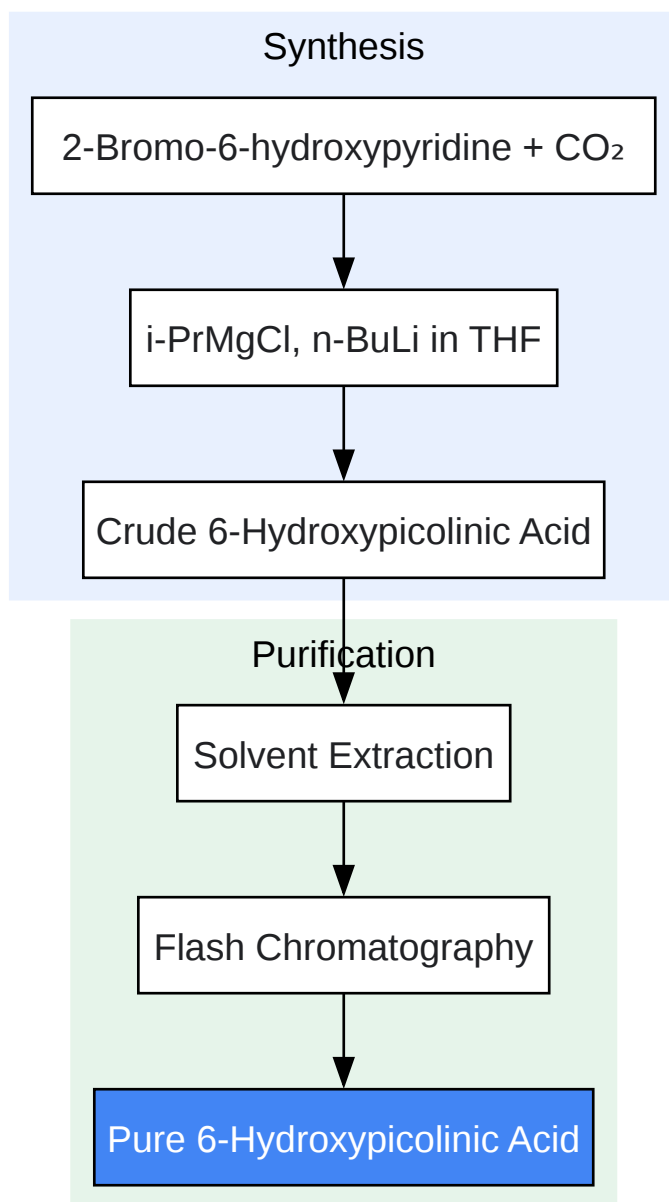


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Caption: Microbial degradation pathway of Picolinic Acid.

Experimental Workflow for Synthesis and Purification

The logical workflow for the synthesis and subsequent purification of **6-Hydroxypicolinic acid** is depicted below.



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Caption: Workflow for the synthesis and purification of 6-HPA.

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